

Application Notes and Protocols for In Vivo Testing of Odorranain-C1

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Compound of Interest

Compound Name: Odorranain-C1

Cat. No.: B1578467

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Introduction

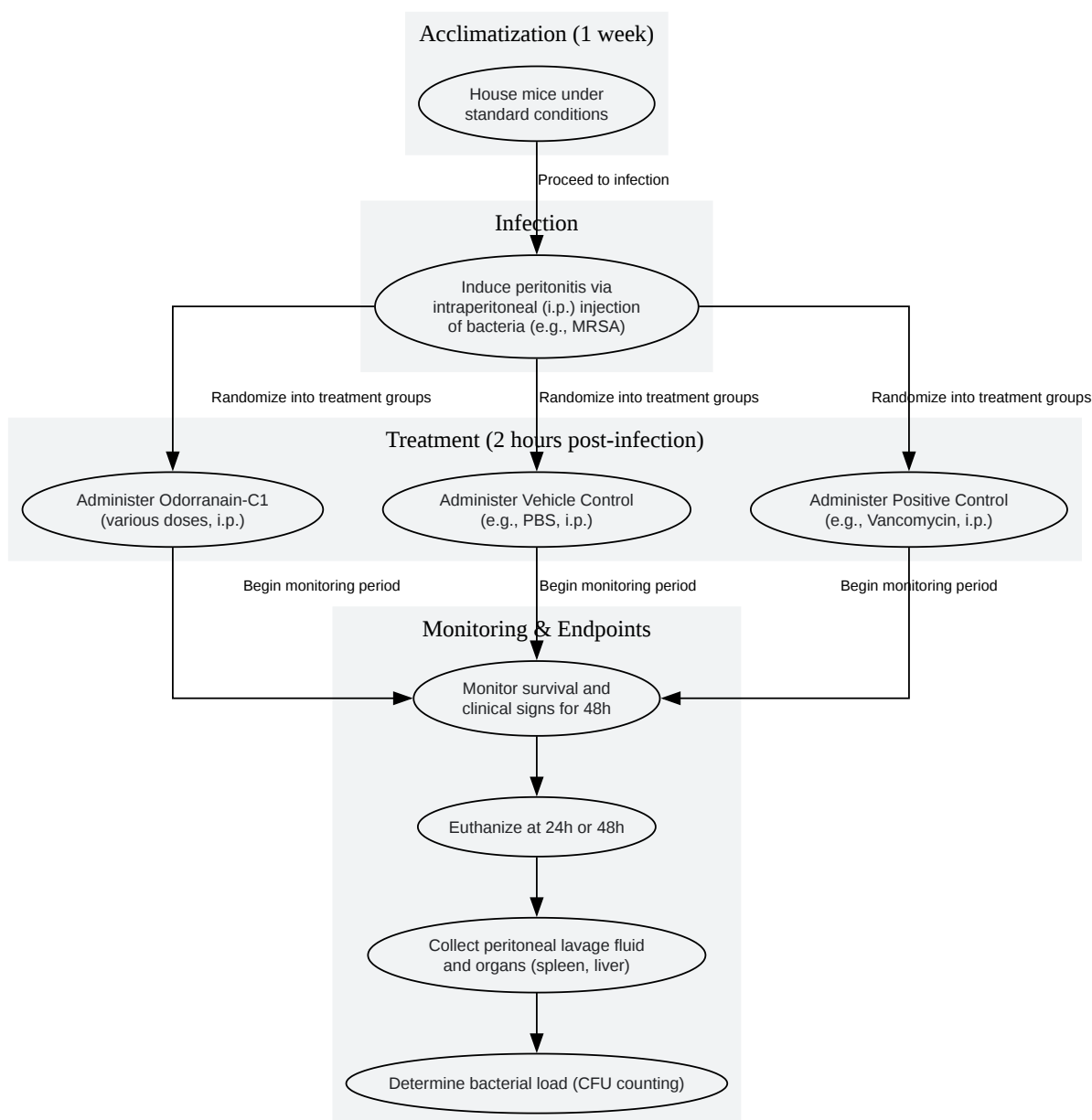
Odorranain-C1 is a novel peptide with potential therapeutic applications. Based on peptides with similar origins, such as Odorranain-NR, it is hypothesized to possess antimicrobial, anti-inflammatory, and anticancer properties.[1][2][3] These application notes provide detailed protocols for the in vivo evaluation of **Odorranain-C1** in various animal models to assess its efficacy and mechanism of action.

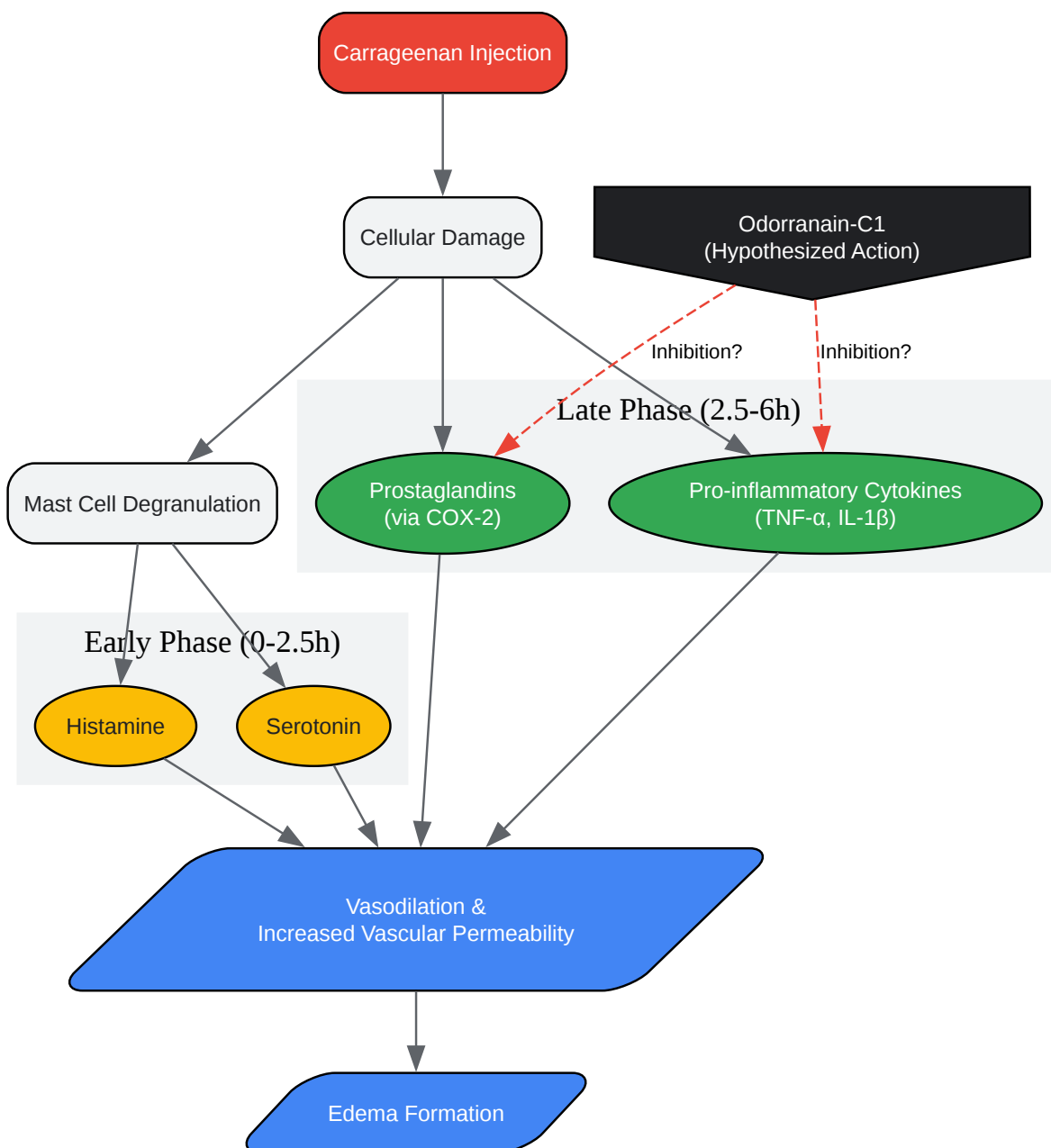
Antimicrobial Activity in a Murine Peritonitis Model

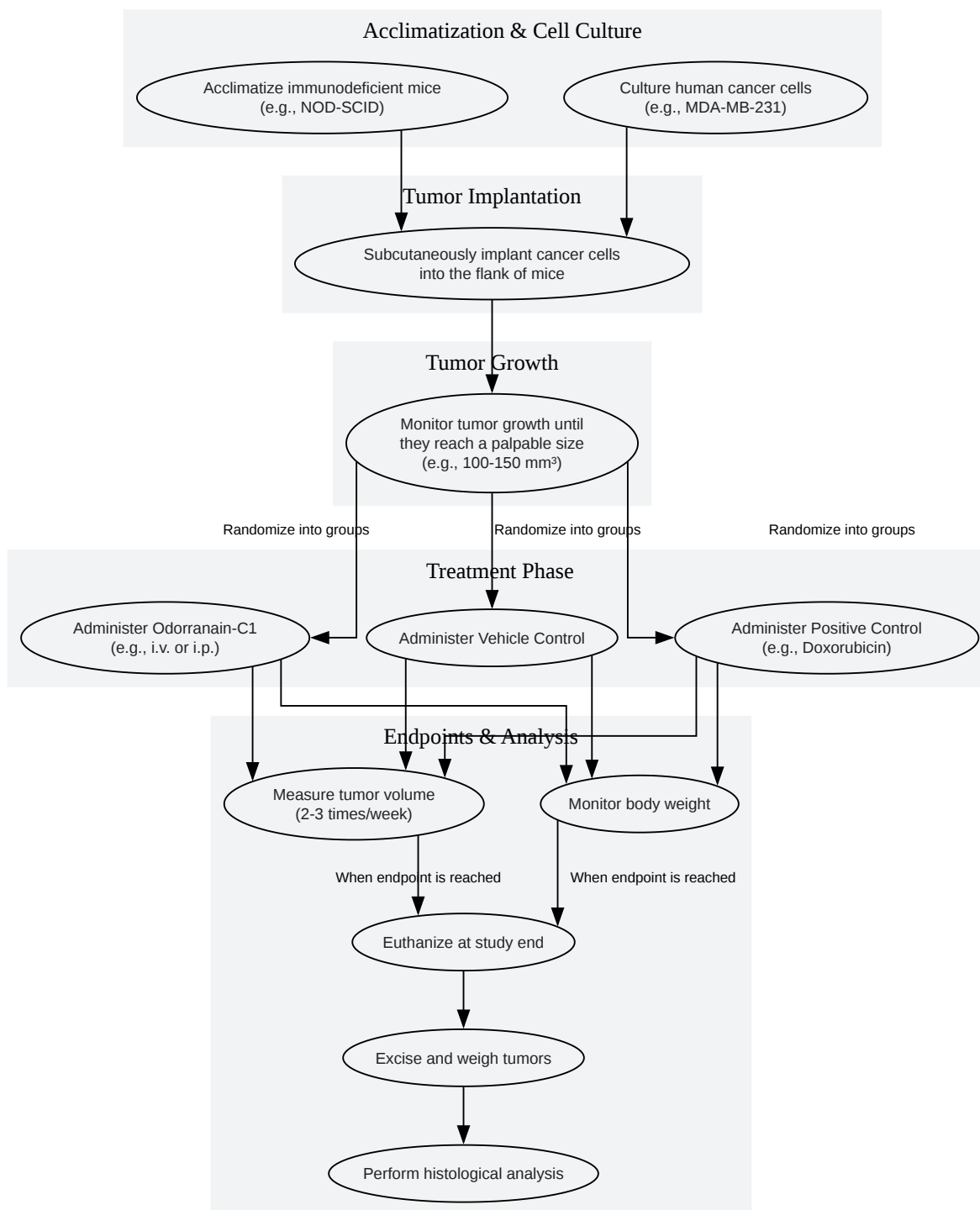
Scientific Context and Objectives

The increasing prevalence of antibiotic-resistant bacteria necessitates the development of new antimicrobial agents.[4] Antimicrobial peptides (AMPs) are promising candidates due to their broad-spectrum activity and unique mechanisms of action.[5][6][7] This protocol describes a murine model of peritonitis to evaluate the in vivo antibacterial efficacy of **Odorranain-C1** against pathogenic bacteria, such as Methicillin-resistant *Staphylococcus aureus* (MRSA).[4][8] The primary objective is to determine if **Odorranain-C1** can reduce the bacterial load in the peritoneal cavity and improve survival rates in infected mice.[9][10]

Experimental Workflow







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References

- 1. A novel antimicrobial peptide from amphibian skin secretions of *Odorrana grahami* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Associating Biological Activity and Predicted Structure of Antimicrobial Peptides from Amphibians and Insects - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antimicrobial Peptides: Versatile Biological Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Database screening and in vivo efficacy of antimicrobial peptides against meticillin-resistant *Staphylococcus aureus* USA300 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. In Vitro and In Vivo Activities of Antimicrobial Peptides Developed Using an Amino Acid-Based Activity Prediction Method - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Antimicrobial peptides: mechanism of action, activity and clinical potential - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Low cationicity is important for systemic in vivo efficacy of database-derived peptides against drug-resistant Gram-positive pathogens - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
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